

Purity Standards for Research-Grade Diethylene Glycol Diacetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylene glycol diacetate

Cat. No.: B166463

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the purity standards for research-grade **Diethylene glycol diacetate** (DEGDA). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require a thorough understanding of the quality attributes of this compound for their work. This document outlines typical specifications, key analytical methodologies for purity assessment, and potential impurities that may be present.

Introduction to Diethylene Glycol Diacetate in Research

Diethylene glycol diacetate (CAS No. 628-68-2) is a diester of diethylene glycol and acetic acid.[1] Its properties as a solvent and plasticizer make it a valuable excipient in various pharmaceutical and research applications.[2] Ensuring the high purity of DEGDA is critical in research and drug development to guarantee the reliability, reproducibility, and safety of experimental outcomes. Impurities can introduce variability, interfere with analytical measurements, and potentially exhibit toxicological effects.

Physicochemical Properties

A foundational aspect of defining purity is understanding the fundamental physical and chemical characteristics of the compound.

Property	Value
Chemical Formula	C ₈ H ₁₄ O ₅
Molecular Weight	190.19 g/mol
Appearance	Clear, colorless liquid
Odor	Mild, characteristic
Boiling Point	250 °C[3]
Melting Point	19 °C[3]
Density	1.101 g/mL at 25 °C
Refractive Index (n _{20/D})	1.431
Solubility	Miscible with many organic solvents.

Purity Specifications for Research-Grade Diethylene Glycol Diacetate

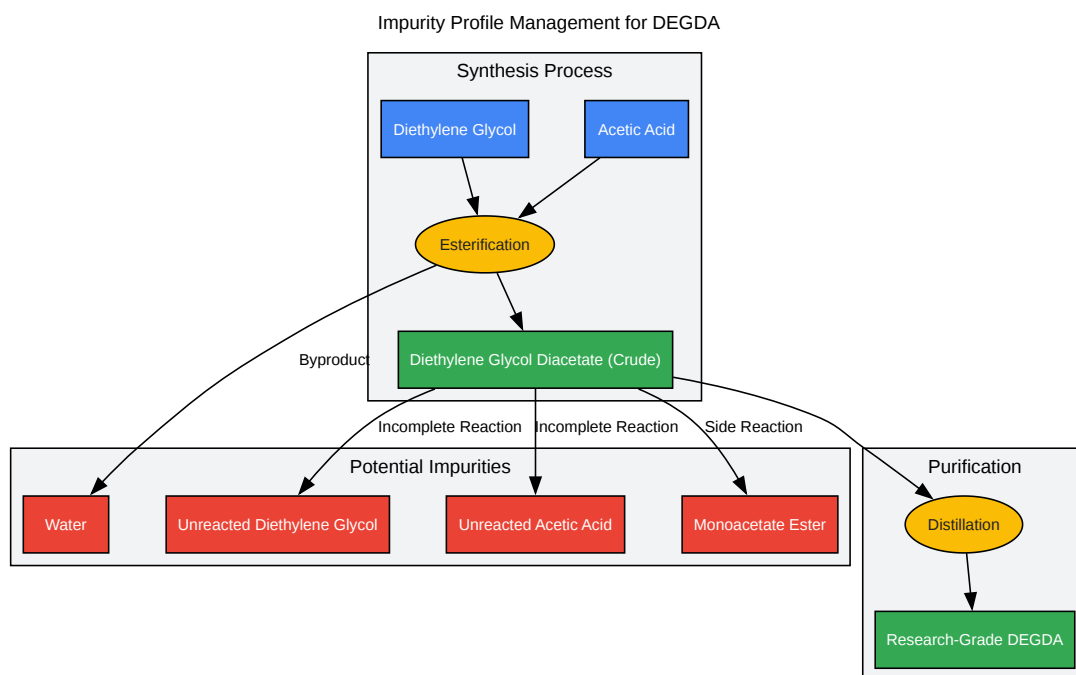
While a universally adopted monograph for "research-grade" **Diethylene glycol diacetate** may not be formally established by all pharmacopeias, a high degree of purity is expected. The following table summarizes typical specifications based on commercially available high-purity grades and analytical best practices.

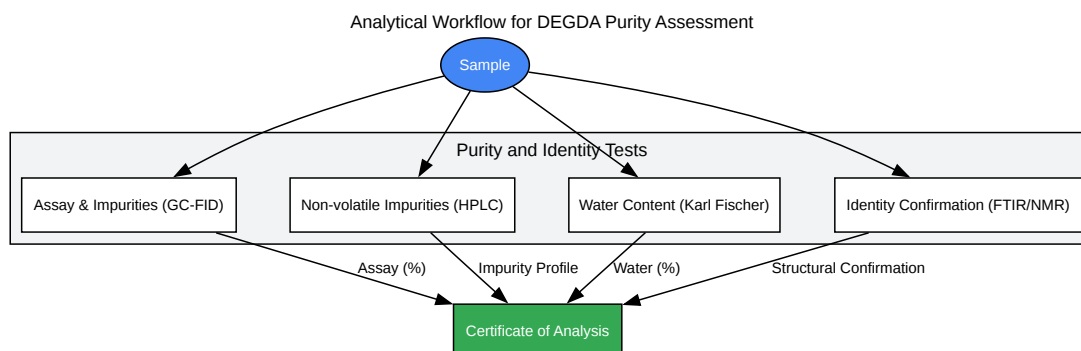
Parameter	Specification	Test Method
Assay (Purity)	$\geq 98.0\%$ (GC)[4]	Gas Chromatography (GC-FID)
Identity	Conforms to reference spectra	FTIR, ^1H NMR
Water Content	$\leq 0.1\%$	Karl Fischer Titration
Acidity (as Acetic Acid)	$\leq 0.05\%$	Titration
Diethylene Glycol	$\leq 0.1\%$	GC-FID or HPLC
Heavy Metals (as Pb)	≤ 10 ppm	ICP-MS or Colorimetric Method
Residue on Ignition	$\leq 0.01\%$	Gravimetric

Potential Impurities

The primary impurities in **Diethylene glycol diacetate** often stem from the synthesis process, which typically involves the esterification of diethylene glycol with acetic acid.

A logical workflow for identifying and controlling these impurities is crucial.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrabase.com [spectrabase.com]
- 2. selectscience.net [selectscience.net]
- 3. Diethylene glycol diacetate | 628-68-2 | FD62557 [biosynth.com]
- 4. pepolska.pl [pepolska.pl]
- To cite this document: BenchChem. [Purity Standards for Research-Grade Diethylene Glycol Diacetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166463#purity-standards-for-research-grade-diethylene-glycol-diacetate\]](https://www.benchchem.com/product/b166463#purity-standards-for-research-grade-diethylene-glycol-diacetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com